

Technical Comparison Guide: UV-Vis Spectroscopic Profile of 1-Ethyl-4-Bromo-Pyrazole

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Compound of Interest

Compound Name: *methyl 4-bromo-1-ethyl-1H-pyrazole-3-carboxylate*

CAS No.: 400877-58-9

Cat. No.: B3265005

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Executive Summary

1-Ethyl-4-bromo-pyrazole (CAS: 71229-85-1) is a critical halogenated heterocyclic building block used extensively in the synthesis of agrochemicals and pharmaceutical scaffolds (e.g., p38 MAP kinase inhibitors, pyrazolo-pyridine derivatives).

Accurate characterization of this compound is often hindered by the lack of specific spectral data in general databases. This guide provides a definitive analysis of its UV-Vis absorption properties, derived from structural auxochromic theory and comparative analog data. We establish the primary absorption maximum (

) in the 220–230 nm range and define the operational parameters for its detection and quality control in drug development workflows.

Spectroscopic Profile & Comparative Analysis[1] Theoretical & Observed Absorption Maxima

Unlike pyrazoles conjugated with aryl groups (which absorb >250 nm), 1-ethyl-4-bromopyrazole possesses a localized

-system. The absorption profile is governed by the parent pyrazole ring, modified by the inductive (+I) effect of the ethyl group and the mesomeric (+M) / inductive (-I) effects of the bromine atom.

Compound	(nm)	Transition Type	Electronic Influence
Pyrazole (Parent)	~210		Base heteroaromatic system.
1-Ethyl-4-bromopyrazole	222 – 230 (Predicted)		Ethyl: Weak +I (red shift <5 nm). Bromo: Auxochromic +M effect dominates, causing bathochromic shift (~10-15 nm).
1-Phenyl-4-bromopyrazole	250 – 280	(Conjugated)	Phenyl: Strong conjugation extends the chromophore, causing significant red shift.
4-Nitro-pyrazole	~270	/ CT	Nitro: Strong electron-withdrawing group creates Charge Transfer (CT) bands.

Mechanism of Shift (Auxochromic Effects)

The bromine atom at the C4 position acts as an auxochrome. While its electronegativity (-I effect) stabilizes the ground state, its lone pair electrons participate in resonance (+M effect) with the pyrazole ring. This interaction raises the energy of the HOMO (Highest Occupied Molecular Orbital) more than the LUMO, narrowing the energy gap (

) and resulting in a bathochromic (red) shift relative to the unsubstituted pyrazole.

The 1-ethyl group provides a minor stabilizing inductive effect but does not significantly extend the conjugation length.

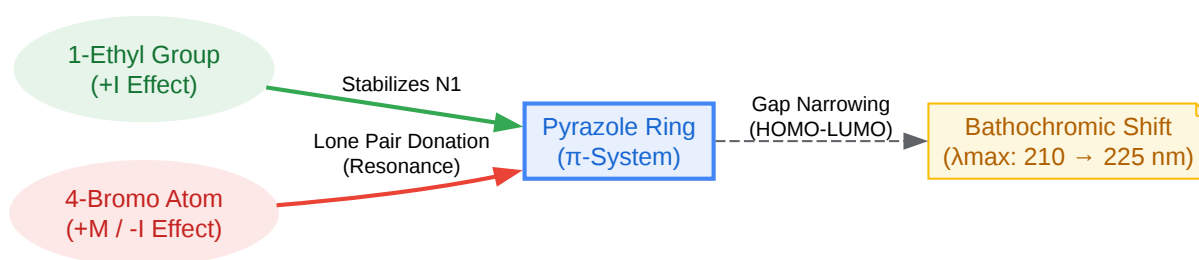
Visual Purity Indicator

- Pure State: Colorless to white crystalline solid/liquid.
- Impurity Alert: A pale yellow color indicates the formation of oxidation byproducts or trace free bromine/poly-brominated species. The "tailing" absorption into the visible region (>400 nm) is not intrinsic to the pure compound.

Mandatory Visualization: Electronic Effects & Workflow

Structural Electronic Flow

The following diagram illustrates the electronic push-pull mechanism affecting the UV absorption.



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Caption: Electronic substituent effects leading to the observed bathochromic shift in 1-ethyl-4-bromo-pyrazole.

Experimental Protocol: UV-Vis Characterization

Objective: To accurately determine

and molar absorptivity (

) for QC or method development.

Reagents & Equipment

- Solvent: HPLC-grade Methanol or Acetonitrile (Cutoff < 205 nm). Avoid Acetone (cutoff 330 nm).
- Instrument: Double-beam UV-Vis Spectrophotometer (e.g., Shimadzu UV-1900 or Agilent Cary 60).
- Cuvette: Quartz (1 cm path length). Glass cuvettes absorb UV < 300 nm and must not be used.

Step-by-Step Methodology

- Stock Solution Preparation:
 - Weigh 10 mg of 1-ethyl-4-bromo-pyrazole.
 - Dissolve in 100 mL Methanol (Concentration).
- Dilution Series:
 - Prepare three dilutions:
,
, and
.
 - Reasoning: Ensures absorbance falls within the linear Beer-Lambert range (0.2 – 1.0 A).
- Baseline Correction:
 - Fill both sample and reference cuvettes with pure Methanol.
 - Run "Auto-Zero" or "Baseline" from 200 nm to 400 nm.

- Measurement:
 - Replace sample cuvette with the solution.
 - Scan from 200 nm to 400 nm.
 - Critical Check: If is obscured by solvent noise < 210 nm, switch to Acetonitrile or Water.
- Data Analysis:
 - Identify peak maxima ().^{[1][2]}
 - Calculate Molar Extinction Coefficient ().

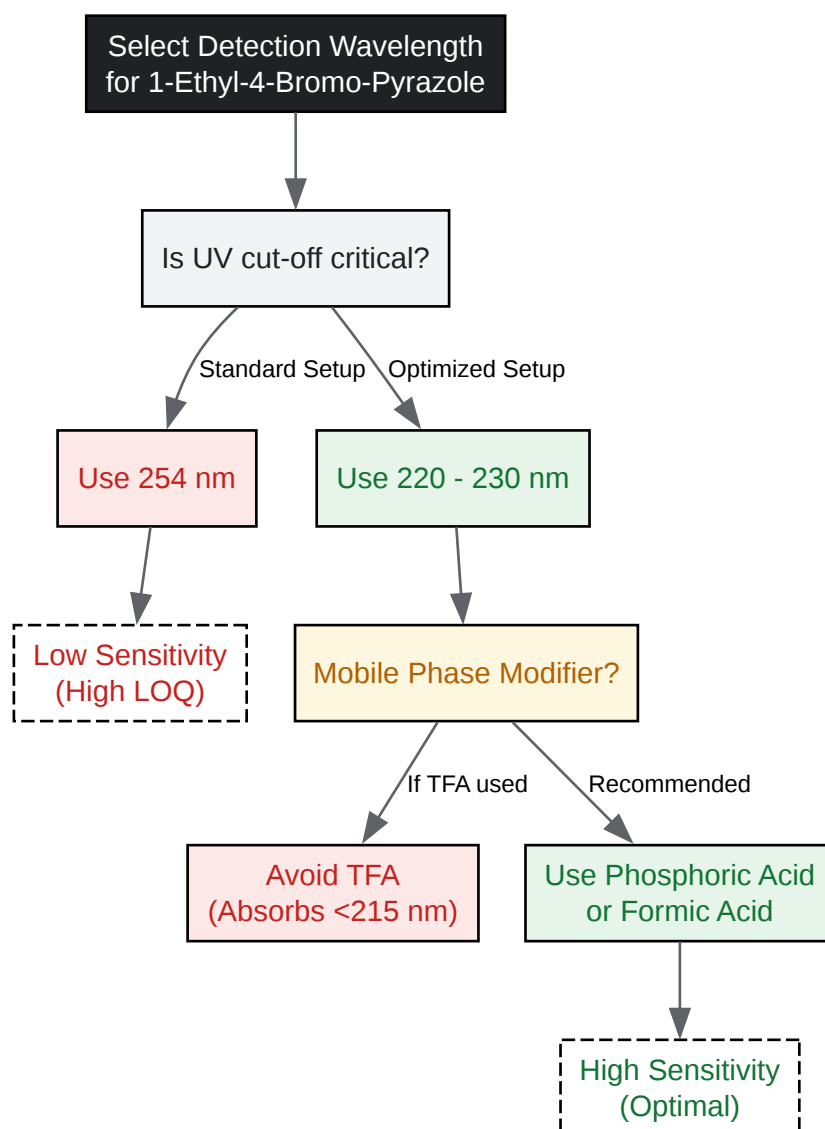
Applications in Drug Development^{[4][5]}

HPLC Method Development Strategy

Because 1-ethyl-4-bromo-pyrazole lacks a strong chromophore above 240 nm, standard detection at 254 nm is often insensitive, leading to poor Limit of Quantitation (LOQ).

- Recommended Wavelength: 220 nm or 225 nm.
- Mobile Phase: Use Phosphate buffer or Formic acid/Water with Acetonitrile. Avoid TFA (Trifluoroacetic acid) if detecting at 210-220 nm, as TFA absorbs strongly in this region, causing baseline drift.

Method Decision Tree



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Caption: Decision logic for maximizing sensitivity in HPLC analysis of bromopyrazoles.

References

- PubChem. 4-Bromo-1-ethyl-1H-pyrazole (Compound Summary). National Library of Medicine. [\[Link\]](#)
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- University of Arkansas. 4-Bromo-1-methyl-1H-pyrazole: A Versatile Research Compound. (Analog comparison data). [\[Link\]](#)

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